

Application of Ricasetron in the Study of Visceral Hypersensitivity Models

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Compound of Interest

Compound Name: *Ricasetron*

Cat. No.: *B1680625*

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Introduction

Visceral hypersensitivity, a key pathophysiological mechanism in functional bowel disorders such as Irritable Bowel Syndrome (IBS), is characterized by a lowered pain threshold and an exaggerated response to visceral stimuli. Serotonin (5-hydroxytryptamine, 5-HT) and its receptors, particularly the 5-HT₃ receptor, play a crucial role in the modulation of visceral nociception. Consequently, 5-HT₃ receptor antagonists are a significant class of drugs investigated for the management of visceral pain.

Ricasetron (BRL-46470A) is a potent and selective 5-HT₃ receptor antagonist. This document provides an overview of the application of **Ricasetron** and other 5-HT₃ antagonists in preclinical visceral hypersensitivity models, including experimental protocols and a summary of available data. It is important to note that publicly available research specifically detailing the efficacy of **Ricasetron** in visceral hypersensitivity models is limited. Therefore, this application note will also draw upon data from other well-studied 5-HT₃ antagonists to provide a comprehensive context for researchers.

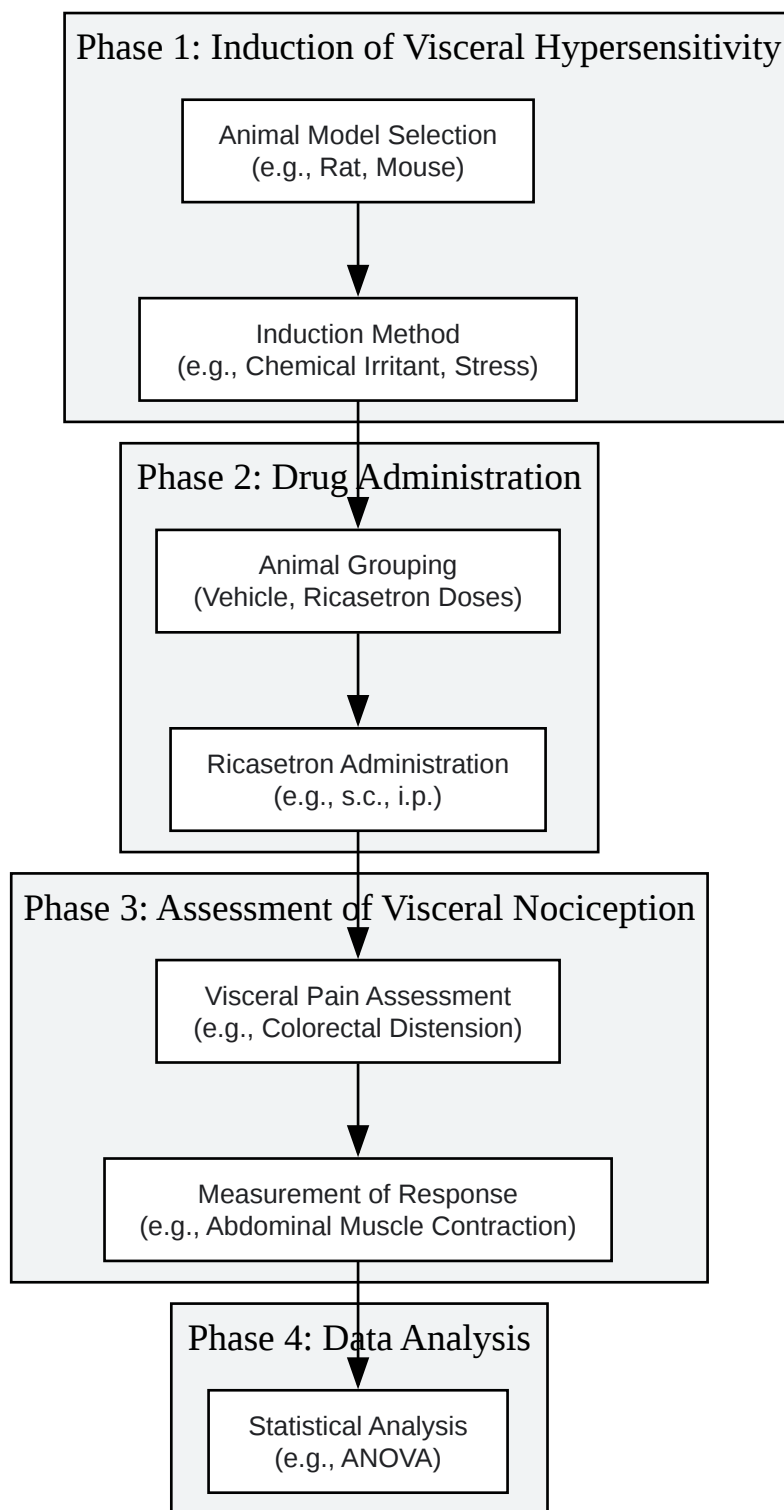
Signaling Pathway of 5-HT₃ Receptor Antagonists in Visceral Nociception

DOT Script:

Caption: General signaling pathway of 5-HT₃ receptor antagonists in visceral pain.

Experimental Workflow for Studying Ricasetron in Visceral Hypersensitivity Models

DOT Script:



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